

Essential Safety and Handling Guidance for ACT-389949

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Compound of Interest

Compound Name: ACT-389949

Cat. No.: B3046552

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This document provides essential safety and logistical information for handling the novel, potent, and selective formyl peptide receptor type 2 (FPR2)/Lipoxin A4 receptor (ALX) agonist, **ACT-389949**. Given that this compound has not been fully validated for medical applications and is intended for research use only, all handling must be conducted with caution and adherence to rigorous safety protocols.[\[1\]](#)

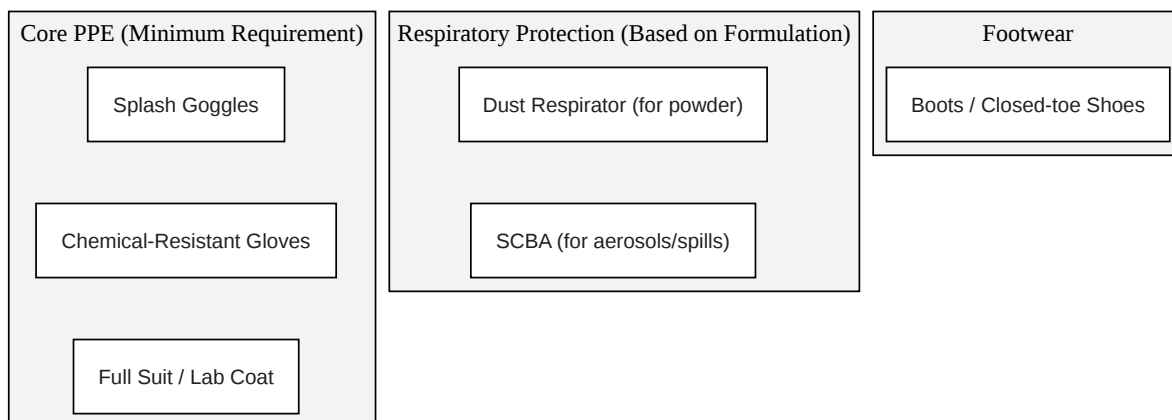
Personal Protective Equipment (PPE)

Due to the limited availability of a comprehensive safety data sheet, a conservative approach to personal protective equipment is mandatory. The following PPE is recommended as a minimum standard for handling **ACT-389949**.

Recommended Personal Protective Equipment:

PPE Category	Item	Specifications & Use
Eye Protection	Splash goggles	Must be worn at all times to protect against accidental splashes.
Hand Protection	Chemical-resistant gloves	Nitrile gloves are a common choice in laboratory settings, but consultation with a safety specialist for material compatibility is advised.
Respiratory Protection	Dust respirator	To be used when handling the compound in powdered form to prevent inhalation.
Self-contained breathing apparatus (SCBA)	Recommended for situations with a risk of significant aerosolization or when working outside of a ventilated enclosure. ^[2]	
Body Protection	Full suit/laboratory coat	To protect skin and clothing from contamination.
Foot Protection	Closed-toe shoes/boots	To protect against spills.

A visual guide to the hierarchy of recommended PPE is provided below.



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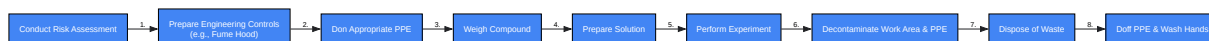
Recommended Personal Protective Equipment Hierarchy.

Engineering Controls and Handling Procedures

Proper engineering controls are critical to minimize exposure.

- Ventilation: All work with **ACT-389949**, particularly when handling the solid form or preparing solutions, should be conducted in a certified chemical fume hood or other suitable ventilated enclosure.^[2] Local exhaust ventilation should be used to control airborne contaminants.^[2]
- Hygiene: Always wash hands thoroughly after handling the compound, before eating, smoking, or using the restroom.^[2]

A general workflow for handling **ACT-389949** is outlined below.



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General laboratory workflow for handling **ACT-389949**.

First Aid Measures

In case of exposure, follow these immediate steps:

- **Inhalation:** If inhaled, move the individual to fresh air. If breathing becomes difficult, seek immediate medical attention. May cause respiratory tract irritation.[2]
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and plenty of water.[2]
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[2] Seek medical attention.
- **Ingestion:** If swallowed, wash out the mouth with water.[2] Do not induce vomiting. Seek immediate medical attention. May be harmful if swallowed.[2]

Spill and Disposal Procedures

- **Small Spills:** For small spills of the solid material, carefully use appropriate tools to place the spilled substance into a designated waste disposal container.[2]
- **Large Spills:** For larger spills, use a shovel to collect the material and place it in a suitable container for disposal.[2]
- **Disposal:** All waste, including contaminated PPE and experimental materials, must be disposed of in accordance with federal, state, and local environmental regulations.[2] Do not dispose of down the drain or with general laboratory trash.

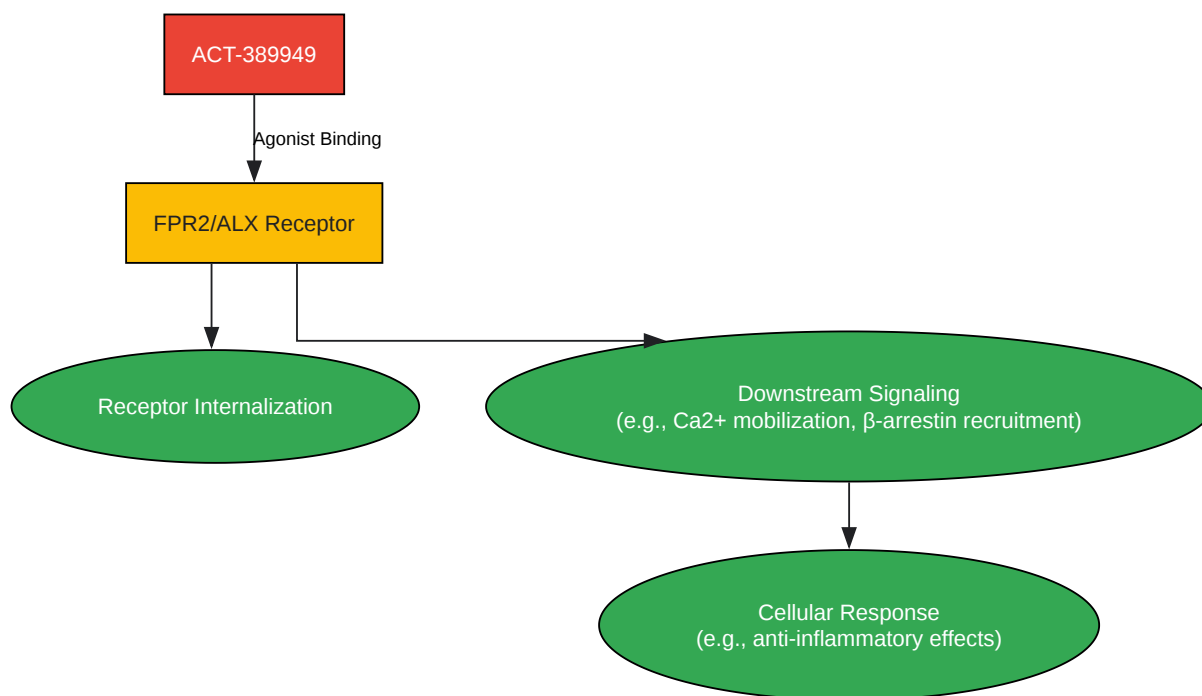
Storage and Stability

- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from heat and sources of ignition.[2]
- **Stability:** The compound is stable under recommended storage conditions.[2] However, it is noted to be unstable in solution, and freshly prepared solutions are recommended.[3]
- **Incompatibilities:** Avoid strong oxidizing agents.[2]

Toxicological and Hazard Information

A comprehensive toxicological profile for **ACT-389949** is not readily available. The product and its degradation products are not classified as toxic.[2] However, as with any research compound with limited safety data, it should be handled as potentially hazardous. Phase I clinical trials have shown that **ACT-389949** is well-tolerated in healthy subjects.[4]

The signaling pathway of **ACT-389949** involves the Formyl Peptide Receptor 2 (FPR2), leading to downstream cellular responses.



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Simplified signaling pathway of **ACT-389949**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. peptide.com [peptide.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Biomarker-guided clinical development of the first-in-class anti-inflammatory FPR2/ALX agonist ACT-389949 - PubMed [pubmed.ncbi.nlm.nih.gov]
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